

Essential Safety and Logistical Information for Handling 4-(Methylsulfonyl)benzonitrile

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)benzonitrile

Cat. No.: B1297823

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Chemical Identifier: **4-(Methylsulfonyl)benzonitrile** CAS Number: 22821-76-7[1][2] Molecular Formula: C₈H₇NO₂S[1][2]

This document provides crucial safety protocols and logistical plans for the handling and disposal of **4-(Methylsulfonyl)benzonitrile**, a compound requiring careful management in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper environmental stewardship.

Hazard Identification

- GHS Pictogram: GHS07 (Irritant)[1][2]
- Signal Word: Warning[1][2]
- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled. Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][4][5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

Protection Type	Equipment Specification	Purpose
Eye & Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.[6][7] A face shield is required when there is a risk of splashing.[6][8]	Protects eyes from dust, splashes, and irritation.[3][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).[6][9] A lab coat or chemical-resistant apron and closed-toe shoes are also required.[6][8][9]	Prevents skin contact, which can cause irritation and absorption of the harmful substance.[3][7]
Respiratory Protection	Work in a well-ventilated area or a chemical fume hood.[3][4] If ventilation is insufficient, a NIOSH-approved respirator is necessary.[6][7][10]	Avoids inhalation of dust which may cause respiratory tract irritation.[3][7]

Operational and First Aid Protocols

Handling and Storage Procedures

- **Engineering Controls:** Always handle this compound within a certified chemical fume hood to minimize inhalation exposure.[3][4]
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling. Do not eat, drink, or smoke in the laboratory.[4]
- **Loading/Unloading:** Avoid generating dust. Use appropriate tools (e.g., spatulas) to handle the solid material.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[3][10]

First Aid Measures

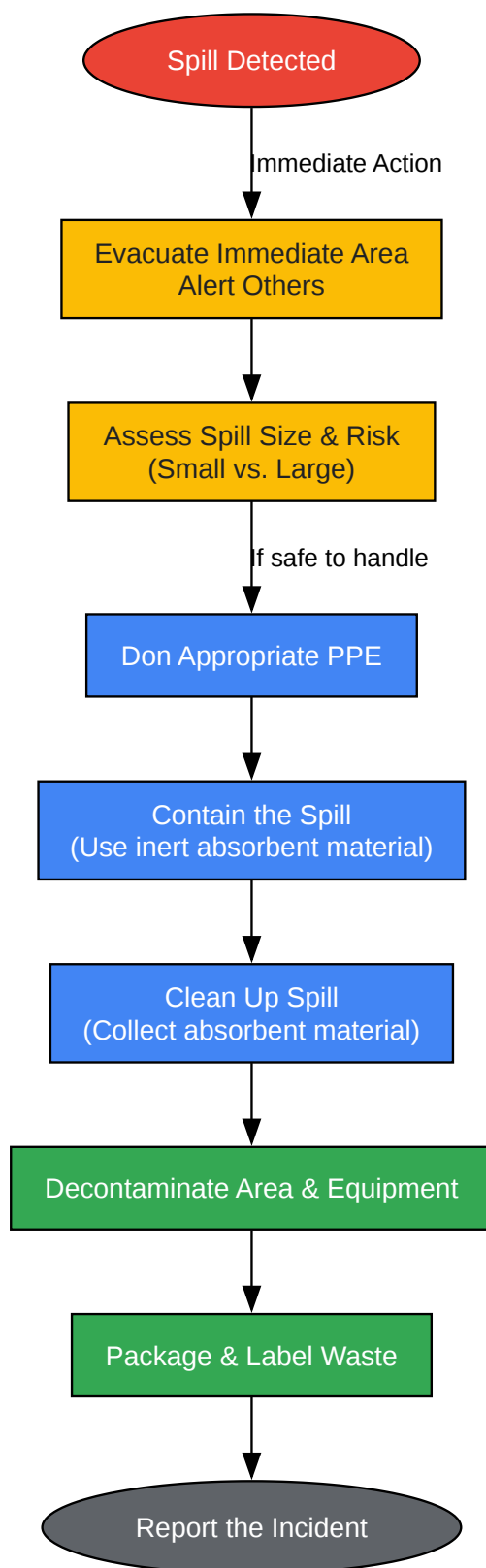
In the event of exposure, immediate action is critical.

- If Inhaled: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- In Case of Skin Contact: Immediately flush the affected skin with large amounts of soap and water for at least 15 minutes.[\[5\]](#)[\[11\]](#) Remove all contaminated clothing and shoes while rinsing.[\[5\]](#)[\[7\]](#) Seek medical attention if irritation persists.[\[11\]](#)
- In Case of Eye Contact: Promptly flush eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[5\]](#)[\[7\]](#)[\[12\]](#) Remove contact lenses if present and easy to do so.[\[3\]](#)[\[5\]](#) Get immediate medical attention.[\[7\]](#)
- If Swallowed: Do NOT induce vomiting.[\[7\]](#)[\[13\]](#) Rinse the mouth thoroughly with water.[\[4\]](#) Never give anything by mouth to an unconscious person.[\[7\]](#) Call a poison control center or doctor for treatment advice immediately.

Emergency and Disposal Plans

Spill Response Workflow

A systematic approach is essential for managing spills to prevent exposure and environmental contamination.



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Caption: Workflow for handling a **4-(Methylsulfonyl)benzonitrile** spill.

Disposal Plan

All waste generated from this material must be treated as hazardous waste.

- **Waste Collection:** Collect waste material, including contaminated absorbent material and disposable PPE, in a designated, compatible, and properly labeled hazardous waste container.[4]
- **Storage:** Store the sealed waste container in a designated hazardous waste accumulation area.
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company.[3] Adhere to all federal, state, and local environmental regulations. Do not dispose of down the drain or in regular trash.

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